

Protocol for Safe Handling and Reaction of 2-Propynal

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Compound of Interest

Compound Name: 2-Propynal

Cat. No.: B127286

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Application Note AP-CHEM-2P101

Introduction

2-Propynal, also known as propargyl aldehyde or propiolaldehyde, is a highly reactive and versatile organic compound with the formula $\text{HC}\equiv\text{CCHO}$.^[1] It is the simplest molecule containing both an alkyne and an aldehyde functional group.^[1] This unique structure makes it a valuable building block in organic synthesis, particularly in the formation of complex cyclic and heterocyclic systems. However, its high reactivity is also associated with significant hazards, including flammability, toxicity, and a propensity for explosive polymerization.^[2] This document provides a comprehensive protocol for the safe handling and use of **2-Propynal** in a laboratory setting, targeting researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical for ensuring personnel safety and experimental success.

Hazard Assessment and Safety Data

A thorough understanding of the hazards associated with **2-Propynal** is the foundation of a safe experimental protocol. It is a colorless to light yellow liquid that is volatile, a lachrymator (induces tearing), and can polymerize with explosive force, especially in the presence of bases like pyridine.^{[2][3]}

Physical and Chemical Properties

The following table summarizes key physical and chemical properties of **2-Propynal**.

Property	Value	Source
Molecular Formula	C ₃ H ₂ O	[1]
Molecular Weight	54.05 g/mol	[1][3]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	54-57 °C (129-135 °F)	[1]
Density	0.913 - 0.9152 g/cm ³	[3]
Flash Point	4.8 °C	
Solubility	Soluble in polar solvents like water, ethanol, acetone. Low solubility in non-polar solvents.	[3]

Toxicity and Hazard Data

2-Propynal is classified as toxic and corrosive. The table below outlines its GHS hazard statements.

GHS Hazard Statement Code	Description
H225 / H226	Highly flammable liquid and vapour / Flammable liquid and vapour
H300	Fatal if swallowed
H330	Fatal if inhaled
H315	Causes skin irritation
H317	May cause an allergic skin reaction
H318	Causes serious eye damage
H335	May cause respiratory irritation

Source: GHS labelling information for Propiolaldehyde.

Personal Protective Equipment (PPE) and Engineering Controls

Strict adherence to PPE and engineering controls is mandatory when handling **2-Propynal**.

Engineering Controls

- Fume Hood: All manipulations of **2-Propynal** (weighing, transferring, and reaction setup) must be performed within a certified chemical fume hood with a face velocity of 80-120 feet per minute.
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of flammable and toxic vapors.^[4]
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible and tested regularly.^[4]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a full-face shield are required at all times.^[4]
- Hand Protection: Double-gloving with chemical-resistant gloves (e.g., nitrile or neoprene) is mandatory. Inspect gloves for any signs of degradation or puncture before use.
- Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required.^[5]
- Respiratory Protection: For operations with a high risk of inhalation exposure or in case of a spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

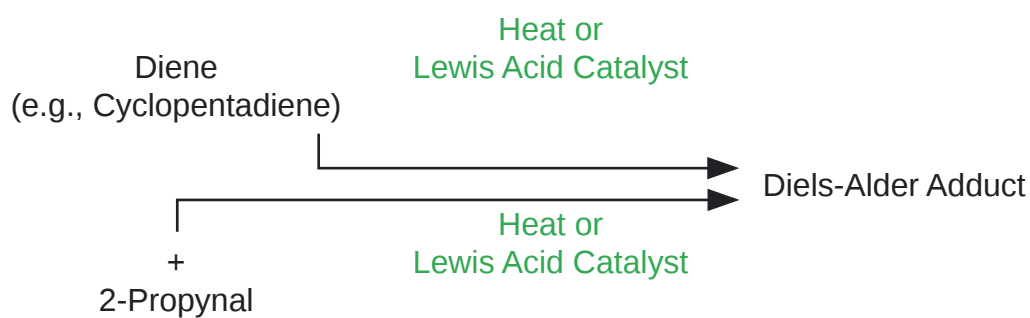
Experimental Protocol: Diels-Alder Reaction with 2-Propynal

This section details a representative protocol for a [4+2] cycloaddition (Diels-Alder) reaction, where **2-Propynal** acts as a dienophile. The Diels-Alder reaction is a powerful tool for forming

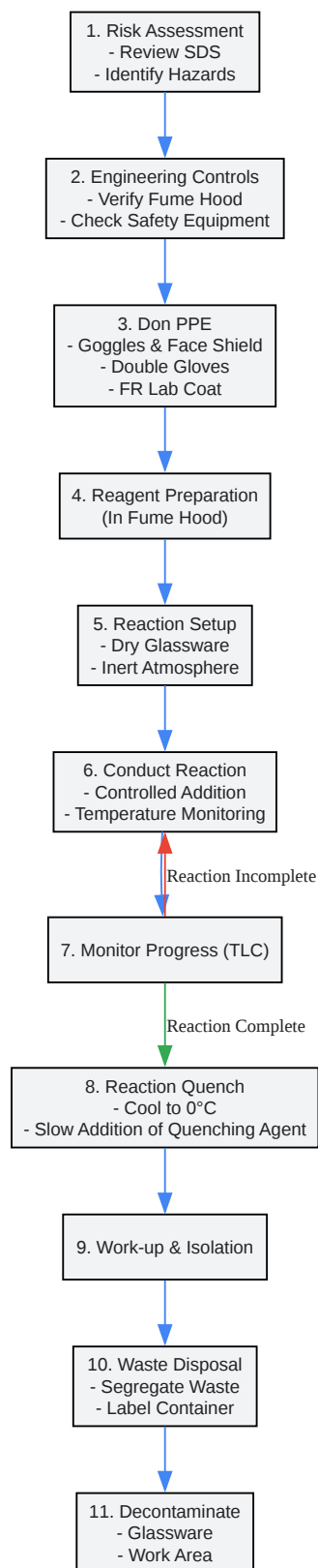
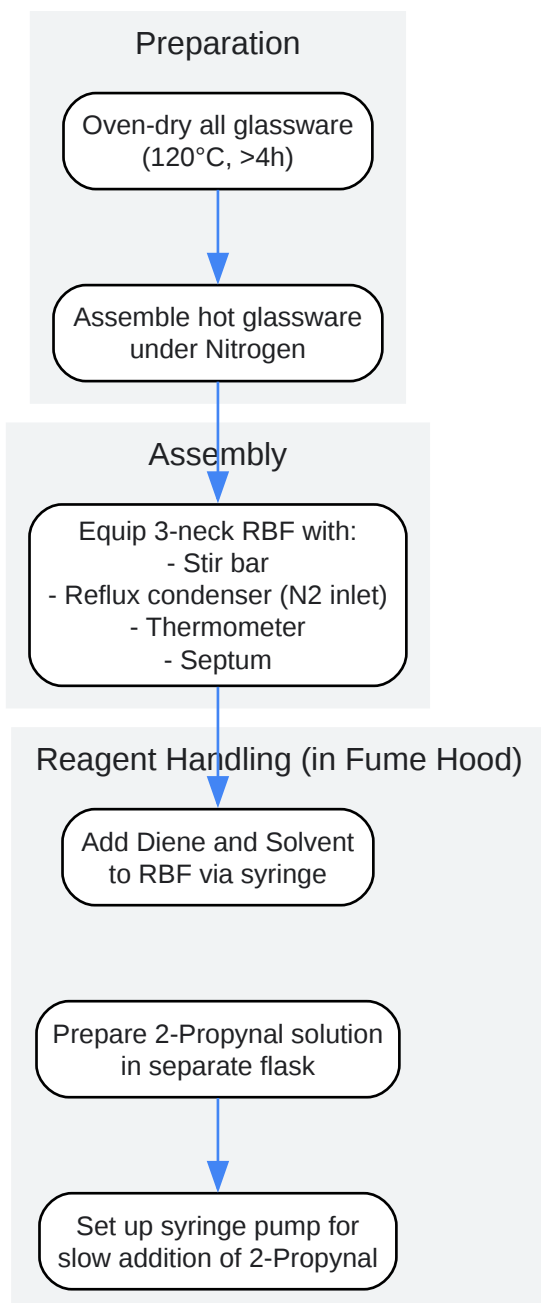
six-membered rings.^[6]^[7]

Reaction Scheme

A general scheme for the Diels-Alder reaction between a generic diene and **2-Propynal** is shown below. **2-Propynal** is an excellent dienophile due to the electron-withdrawing nature of the aldehyde group, which lowers the energy of its LUMO for better interaction with the diene's HOMO.^[7]



Apparatus Setup Workflow

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